

Personal protective equipment for handling 1-(5-Bromopyridin-2-yl)piperazine

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Compound of Interest

Compound Name: 1-(5-Bromopyridin-2-yl)piperazine

Cat. No.: B1286014

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Essential Safety and Handling Guide for 1-(5-Bromopyridin-2-yl)piperazine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **1-(5-Bromopyridin-2-yl)piperazine**. The following information is synthesized from available safety data sheets for the compound and its close structural analogs.

Hazard Identification and Precautionary Measures

1-(5-Bromopyridin-2-yl)piperazine and its related compounds are classified as hazardous.

The primary hazards include skin and eye irritation.[\[1\]](#) It is harmful if swallowed, inhaled, or in contact with skin.[\[2\]](#)[\[3\]](#) Therefore, stringent adherence to safety protocols is mandatory.

Signal Word: Warning[\[1\]](#)

Hazard Statements:

- Causes skin irritation.[\[1\]](#)
- Causes serious eye irritation.[\[4\]](#)
- May cause respiratory irritation.[\[2\]](#)[\[4\]](#)
- Harmful if swallowed.[\[2\]](#)[\[5\]](#)

Precautionary Statements:

- Wash hands and face thoroughly after handling.[1][4]
- Wear protective gloves, eye protection, and protective clothing.[1][2]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[6][4]
- Use only outdoors or in a well-ventilated area.[6][4]
- Store in a well-ventilated place and keep the container tightly closed.[1][4]

Quantitative Data Summary

While specific toxicological data for **1-(5-Bromopyridin-2-yl)piperazine** is not readily available, data for related compounds like Piperazine Anhydrous and 2-Bromopyridine are presented below for precautionary reference.

Property	Value	Compound Reference	Source
Acute Oral Toxicity	LD50 (Rat): 1,900 mg/kg	Piperazine Anhydrous	[3]
Acute Inhalation Toxicity	LC50 (Mouse): 5,400 mg/m ³ (2 h)	Piperazine Anhydrous	[3]
Melting Point	44°C (111°F)	2-Bromo-5-methylpyridine	[1]

Experimental Protocol: Safe Handling and Disposal

The following protocols provide a step-by-step guide for the safe handling and disposal of **1-(5-Bromopyridin-2-yl)piperazine**.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure. The following should be worn at all times when handling the compound:

- Eye and Face Protection: Chemical safety goggles that meet ANSI Z87.1 standards are required. A face shield should be worn in addition to goggles when there is a risk of splashing.[7]
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, must be worn. Inspect gloves for any signs of degradation or puncture before use.[1][7]
- Skin and Body Protection: A flame-resistant lab coat should be worn and fully buttoned. Protective boots and clothing to prevent skin contact are also recommended.[1][2][7]
- Respiratory Protection: All handling of this compound should be conducted in a certified chemical fume hood. If engineering controls are not sufficient, a NIOSH-approved respirator should be used.[1][7]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure an emergency eyewash station and safety shower are readily accessible.[7]
 - Verify that the chemical fume hood is functioning correctly.
 - Gather all necessary equipment and reagents before starting the experiment.
- Handling:
 - Conduct all weighing and transferring of the solid compound within the chemical fume hood to prevent the dispersion of dust.[1]
 - Avoid direct contact with skin, eyes, and clothing.[1]
 - Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[6]
 - Keep the container tightly closed when not in use.[1]
- Post-Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling.[1][4]
- Decontaminate all work surfaces and equipment after use.
- Remove and wash contaminated clothing before reuse.[4]

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure laboratory safety.

- Waste Collection:

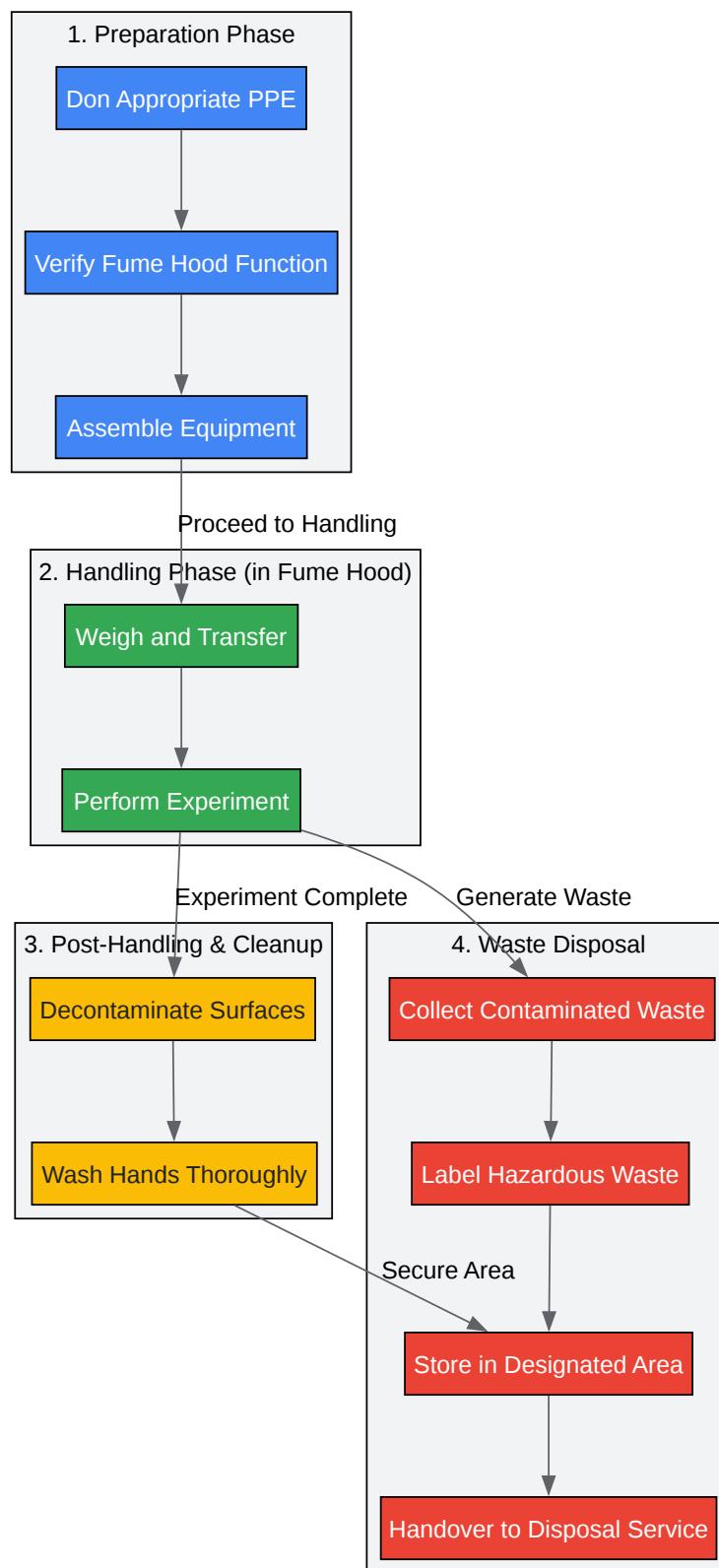
- All waste containing **1-(5-Bromopyridin-2-yl)piperazine**, including contaminated gloves, wipes, and empty containers, must be collected in a designated and properly labeled hazardous waste container.
- Do not mix with other waste streams unless compatibility is confirmed.

- Disposal Procedure:

- Dispose of the chemical waste through a licensed and approved waste disposal company. [4]
- Follow all local, state, and federal regulations for hazardous waste disposal.[8]
- Do not pour waste down the drain.

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **1-(5-Bromopyridin-2-yl)piperazine**.

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